

Confirming the Molecular Structure of C₁₁H₂₁N₂O₂: A Crystallographic Approach and Comparative Analysis

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Compound of Interest

Compound Name: C₁₁H₂₁N₂O₂

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A definitive guide for researchers and drug development professionals on the crystallographic confirmation of the molecular structure of novel compounds, exemplified by **C₁₁H₂₁N₂O₂**. This guide provides a comparative overview of alternative analytical techniques, supported by experimental data protocols.

The precise determination of a molecule's three-dimensional structure is a cornerstone of modern chemistry and drug development. For a novel compound with the molecular formula **C₁₁H₂₁N₂O₂**, elucidating its exact atomic arrangement is crucial for understanding its chemical properties, biological activity, and potential as a therapeutic agent. Single-crystal X-ray crystallography stands as the gold standard for unambiguous structure determination, providing detailed insights into bond lengths, angles, and stereochemistry.[1] This guide details the crystallographic workflow for confirming the structure of **C₁₁H₂₁N₂O₂** and compares this definitive method with other widely used analytical techniques.

The Decisive Evidence: Single-Crystal X-ray Crystallography

Single-crystal X-ray diffraction (SCXRD) offers the most comprehensive and direct route to determining molecular structure.[1] The technique relies on the diffraction of X-rays by a well-ordered crystal lattice. The resulting diffraction pattern is then used to calculate the electron density distribution within the crystal, revealing the precise positions of each atom in the molecule.

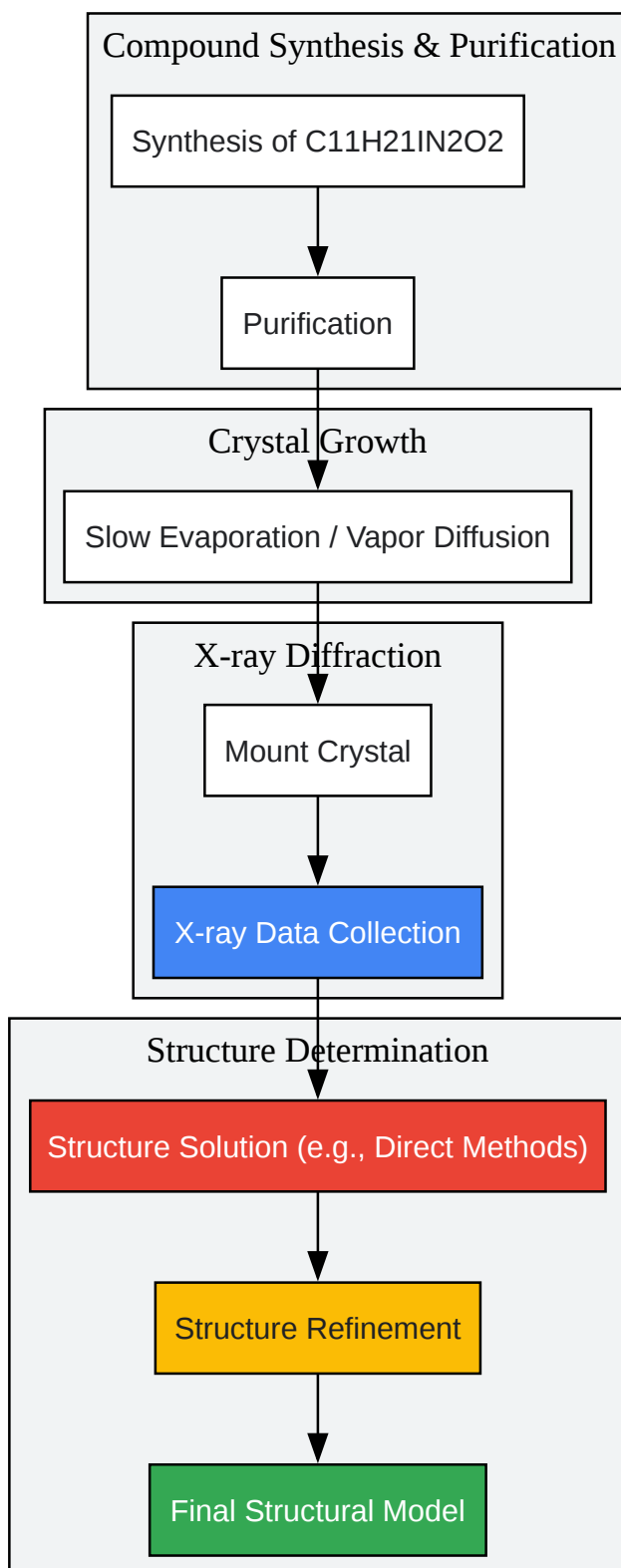
Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystallization:** The primary and often most challenging step is to grow a single crystal of **C11H21IN2O2** of suitable size and quality.[1] This is typically achieved by slow evaporation of a saturated solution of the compound in an appropriate organic solvent.[1] Various techniques, such as vapor diffusion or cooling crystallization, may be employed to obtain diffraction-quality crystals.
- **Data Collection:** A suitable single crystal is mounted on a goniometer and placed in a narrow beam of X-rays. The crystal is then rotated while being irradiated, and the diffraction patterns are recorded on a detector.
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell dimensions and space group. The initial crystal structure is solved using direct methods or Patterson methods.[2] This initial model is then refined against the experimental data to optimize the atomic positions, and thermal parameters, and to minimize the difference between the observed and calculated diffraction patterns.

Key Crystallographic Data for **C11H21IN2O2** (Hypothetical Data)

Parameter	Value	Description
Crystal System	Monoclinic	The crystal system describes the symmetry of the unit cell.
Space Group	P2 ₁ /c	The space group provides detailed information about the symmetry elements within the crystal.
a (Å)	10.25	Length of the 'a' axis of the unit cell.
b (Å)	8.54	Length of the 'b' axis of the unit cell.
c (Å)	18.92	Length of the 'c' axis of the unit cell.
β (°)	95.3	The angle of the 'β' axis in a monoclinic system.
Volume (Å ³)	1645.7	The volume of the unit cell.
Z	4	The number of molecules per unit cell.
R-factor	0.035	A measure of the agreement between the crystallographic model and the experimental X-ray diffraction data. A lower value indicates a better fit.

Crystallographic Workflow



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- [1. X-Ray Crystallography of Chemical Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Molecular replacement for small-molecule crystal structure determination from X-ray and electron diffraction data with reduced resolution - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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